

Comparison of different commercial sources of Acetyl Angiotensinogen (1-14), porcine

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Compound of Interest

Compound Name: *Acetyl Angiotensinogen (1-14), porcine*

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A Comparative Guide to Commercial Sources of Acetyl Angiotensinogen (1-14), Porcine

For researchers and professionals in drug development, the quality and performance of synthetic peptides are critical for reliable and reproducible experimental outcomes. **Acetyl Angiotensinogen (1-14), porcine**, a key substrate in the Renin-Angiotensin System (RAS), is available from several commercial suppliers. This guide provides an objective comparison of different commercial sources of this peptide, supported by a summary of their product specifications and representative experimental protocols for performance evaluation.

Product Comparison

The selection of a suitable commercial source for **Acetyl Angiotensinogen (1-14), porcine**, depends on various factors, including purity, stability, and biological activity. The following table summarizes the product specifications from several prominent suppliers.

Supplier	Purity	Storage of Lyophilized Powder	Storage of Solution	Molecular Weight (Da)
AdooQ Bioscience	>99% (HPLC)[1]	-20°C for 36 months (desiccated)[1]	-20°C for 1 month[1]	1801.05
Elabscience	>95%[2]	-20°C[2]	Not specified	1801.1
MedChemExpress	Not specified	-20°C	Not specified	1801.05[3]
Echelon Biosciences	>96%[4]	-20°C or below[4]	Not specified	1757
Thermo Scientific Chemicals	Not specified	Not specified	Not specified	Not specified

Note: Data is based on information available on the suppliers' websites. For the most current and detailed specifications, it is recommended to consult the product datasheets directly.

Experimental Protocols

To ensure the quality and performance of **Acetyl Angiotensinogen (1-14), porcine**, a series of validation experiments are recommended. The following are detailed methodologies for key experiments.

Purity and Identity Verification by HPLC and Mass Spectrometry

Objective: To confirm the purity and molecular identity of the peptide from different commercial sources.

Materials:

- **Acetyl Angiotensinogen (1-14), porcine** from different suppliers
- Acetonitrile (ACN), HPLC grade

- Trifluoroacetic acid (TFA)
- Ultrapure water
- HPLC system with a C18 column
- Mass spectrometer (e.g., ESI-MS)

Protocol:

- Sample Preparation: Reconstitute the lyophilized peptide in ultrapure water to a final concentration of 1 mg/mL.
- HPLC Analysis:
 - Inject 10 µL of the peptide solution onto a C18 reverse-phase column.
 - Use a linear gradient of mobile phase A (0.1% TFA in water) and mobile phase B (0.1% TFA in ACN). A typical gradient would be from 5% to 95% B over 30 minutes.
 - Monitor the elution profile at 214 nm and 280 nm.
 - Calculate the purity based on the area of the main peak relative to the total peak area.
- Mass Spectrometry Analysis:
 - Infuse the peptide solution directly into the mass spectrometer or analyze the collected major peak from the HPLC.
 - Acquire the mass spectrum in positive ion mode.
 - Compare the observed molecular weight with the theoretical molecular weight of **Acetyl Angiotensinogen (1-14), porcine** (C₈₇H₁₂₅N₂₁O₂₁, MW: 1801.05 Da).

In Vitro Renin Activity Assay

Objective: To assess the biological activity of **Acetyl Angiotensinogen (1-14), porcine**, by measuring its cleavage by the enzyme renin.

Materials:

- **Acetyl Angiotensinogen (1-14), porcine** from different suppliers
- Recombinant human renin
- Renin assay buffer (e.g., 50 mM Tris-HCl, pH 8.0, 100 mM NaCl)
- HPLC system with a C18 column
- Stop solution (e.g., 10% TFA)

Protocol:

- **Reaction Setup:** In a microcentrifuge tube, prepare the reaction mixture containing renin assay buffer, a known concentration of the peptide substrate, and recombinant human renin.
- **Incubation:** Incubate the reaction mixture at 37°C for a specified time (e.g., 60 minutes).
- **Reaction Termination:** Stop the reaction by adding the stop solution.
- **Product Analysis:**
 - Analyze the reaction mixture by reverse-phase HPLC.
 - Identify and quantify the product peak corresponding to the cleaved fragment (Angiotensin I).
 - The activity is determined by the rate of product formation.

Stability Assessment

Objective: To evaluate the stability of the peptide in solution under different storage conditions.

Protocol:

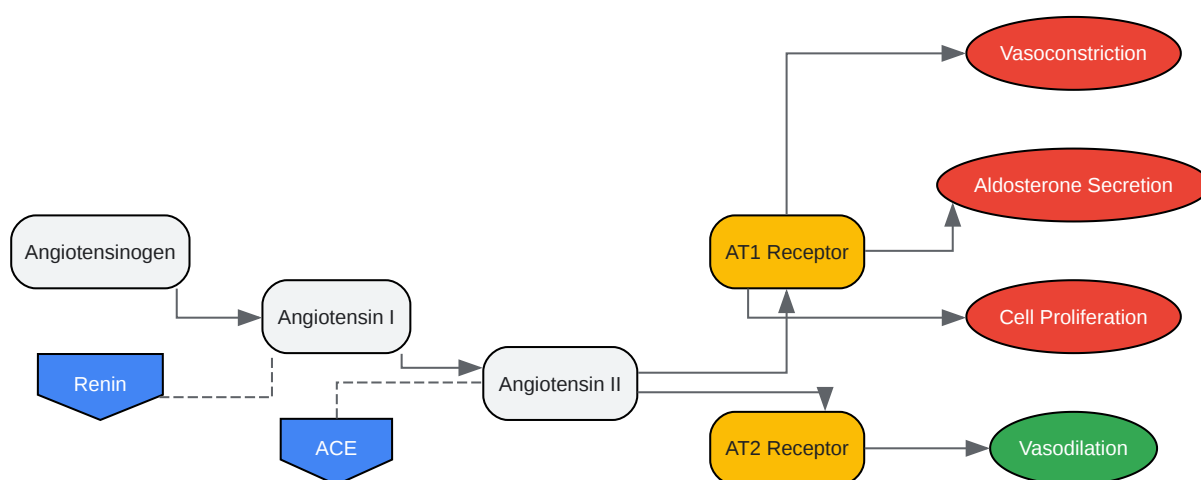
- **Sample Preparation:** Reconstitute the peptide in a suitable buffer (e.g., PBS) to a known concentration.

- **Storage Conditions:** Aliquot the peptide solution and store at different temperatures (e.g., 4°C, -20°C, and -80°C) for various time points (e.g., 1 week, 1 month, 3 months). Include freeze-thaw cycles for a subset of aliquots.
- **Analysis:** At each time point, analyze the purity and integrity of the peptide using HPLC as described in the purity verification protocol.
- **Data Evaluation:** Compare the purity of the stored samples to the initial purity to determine the degradation rate under each condition.

Visualizations

Renin-Angiotensin System Signaling Pathway

The following diagram illustrates the central role of angiotensinogen in the Renin-Angiotensin System (RAS).

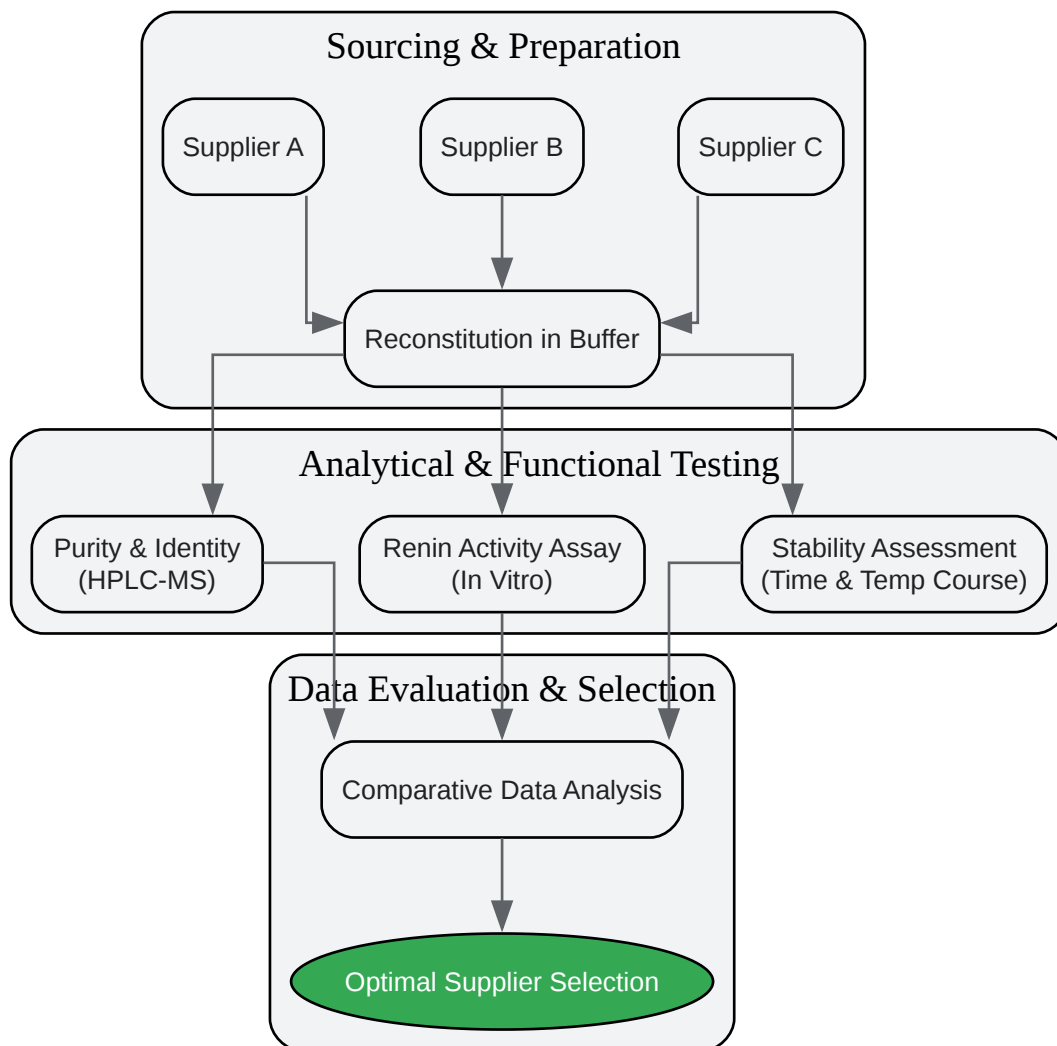


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Caption: The Renin-Angiotensin System (RAS) cascade.

Experimental Workflow for Comparison

The logical workflow for a comprehensive comparison of different commercial sources of **Acetyl Angiotensinogen (1-14), porcine** is depicted below.



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Caption: Workflow for comparing commercial peptide sources.

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